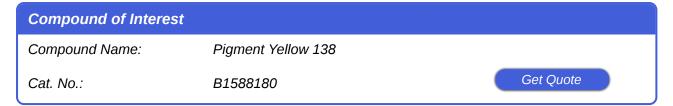


# Inter-laboratory comparison of Pigment Yellow 138 characterization data

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# A Comparative Guide to the Characterization of Pigment Yellow 138

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the key characterization data for **Pigment Yellow 138**, a high-performance quinophthalone pigment. In the absence of a formal interlaboratory study, this document synthesizes and compares data from various publicly available technical datasheets from different suppliers, presented here as a simulated inter-laboratory comparison. The aim is to offer a comprehensive resource for evaluating the physicochemical and resistance properties of this pigment, alongside standardized experimental protocols.

# Physicochemical Properties: A Comparative Analysis

The following table summarizes the key physicochemical properties of **Pigment Yellow 138** as reported by different sources. These parameters are crucial for assessing the quality, performance, and suitability of the pigment for various applications.



Property	Supplier A	Supplier B	Supplier C	Supplier D
Color Index Name	Pigment Yellow 138	Pigment Yellow 138	Pigment Yellow 138	Pigment Yellow 138
C.I. No.	56300	56300	56300	56300
CAS Number	30125-47-4	30125-47-4	30125-47-4	30125-47-4
Chemical Formula	C26H6Cl8N2O4	C26H6Cl8N2O4	C26H6Cl8N2O4	C26H6Cl8N2O4
Molecular Weight	693.96 g/mol	693.96 g/mol	-	-
Appearance	Yellow Powder	Yellow Powder	Yellow Powder	Greenish Yellow Powder
Shade	Greenish	-	Similar to Standard	Greenish
Tinting Strength (%)	100±5	95-105	100±5	-
Oil Absorption ( g/100g )	30-40	30-40	30-40	-
Density (g/cm³)	-	1.80	-	1.7
pH Value	-	5.0-7.0	8	6.5-7.5
Heat Resistance (°C)	290	300	280	280
Light Fastness (1-8)	8	8	8	8

## **Resistance Properties: A Comparative Overview**

The resistance of a pigment to various environmental and chemical factors is critical for its durability and application range. The following table compares the resistance properties of **Pigment Yellow 138** from different suppliers, typically rated on a scale of 1 to 5, where 5 indicates excellent resistance.



Resistance Property	Supplier A	Supplier B	Supplier C
Water Resistance	5	5	-
Oil Resistance	5	-	-
Acid Resistance	-	5	5
Alkali Resistance	-	5	5
Alcohol Resistance	-	5	-
Ester Resistance	-	5	-
Benzene Resistance	-	5	-
Ketone Resistance	-	5	-
Soap Resistance	-	5	-
Migration Resistance	-	5	5

# **Experimental Protocols**

The data presented in this guide is typically generated using standardized test methods. The following are detailed methodologies for key experiments based on internationally recognized standards.

### **Determination of Physicochemical Properties**

- Tinting Strength: The relative tinting strength of a colored pigment is determined by visual
  comparison or photometric methods against a standard sample. A common standard for this
  is ISO 787-16:1986, which involves preparing a dispersion of the pigment with a white paste
  and comparing the color with a standard dispersion.
- Oil Absorption: The oil absorption value is determined according to ASTM D281-12(2020) or ISO 787-5:1980. This method involves adding linseed oil dropwise to a known weight of the pigment and rubbing with a spatula until a stiff, putty-like paste is formed. The volume of oil used is then calculated per 100g of pigment.



- Density: The density of the pigment can be determined using a pycnometer as described in ASTM D153-84(2020).
- pH Value: The pH of an aqueous suspension of the pigment is measured according to ISO 787-9:1981. A 10% suspension of the pigment in distilled water is prepared, shaken vigorously, and the pH is measured using a calibrated pH meter.[1]
- Heat Stability: The heat stability is compared using a stoving medium as outlined in ISO 787-21:1979. The pigment is dispersed in a stoving binder, applied to a panel, and heated at a specified temperature. The color change is then compared to a standard.[2]
- Light Fastness: Light fastness is typically assessed using the Blue Wool Scale, as described in ASTM D2616-12(2020). The pigmented sample is exposed to a standardized light source (e.g., Xenon arc lamp) alongside a set of blue wool standards. The light fastness is rated on a scale of 1 to 8, where 8 indicates the highest fastness.

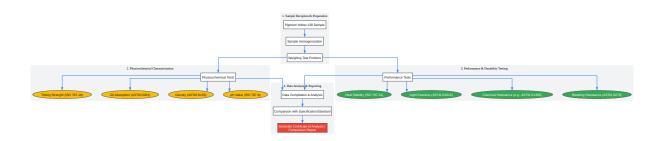
### **Determination of Resistance Properties**

- Resistance to Bleeding: The bleeding characteristics of a pigment can be determined by direct solvent extraction or by overstriping a film, as detailed in ASTM D279-23.[3]
- Chemical Resistance: The resistance to various chemicals (acids, alkalis, solvents) is generally determined by immersing a pigmented panel in the respective chemical for a specified period and observing any changes in color or appearance. While specific standards can vary, the principle is outlined in methods like ASTM D1308-02(2013) for household chemicals.

### Visualizing the Pigment Characterization Workflow

The following diagram illustrates a logical workflow for the comprehensive characterization of **Pigment Yellow 138**, from initial sample reception to final data analysis and reporting.





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